

# L-Cyclohexylalanine: A Technical Guide to Solubility and Stability for Pharmaceutical Development

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## Compound of Interest

Compound Name: 3-Cyclohexyl-L-alanine

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

L-Cyclohexylalanine (CHA) is a non-proteinogenic amino acid that has garnered significant interest in medicinal chemistry and drug development. Its unique structural feature, a cyclohexyl ring replacing the phenyl group of phenylalanine, imparts favorable properties such as increased metabolic stability and modified receptor-binding affinities when incorporated into peptides. This technical guide provides a comprehensive overview of the solubility and stability of L-Cyclohexylalanine, presenting key data, detailed experimental methodologies, and relevant biological pathways to support its application in pharmaceutical research.

## Core Properties of L-Cyclohexylalanine

L-Cyclohexylalanine is a white to off-white crystalline solid at room temperature.<sup>[1]</sup> Its robust physical properties, including a high melting point of 322 °C and a boiling point of approximately 307 °C, are indicative of its thermal stability in the solid state.<sup>[2]</sup>

## Solubility Profile

The solubility of L-Cyclohexylalanine is a critical parameter for its handling, formulation, and biological application. The bulky, nonpolar cyclohexyl group significantly influences its solubility characteristics.

## Aqueous and Organic Solvent Solubility

L-Cyclohexylalanine is described as sparingly soluble in water.[1] Quantitative analysis indicates its solubility in water is approximately 2.5 mg/mL (14.60 mM), which may be enhanced with sonication.[3][4] This limited aqueous solubility is a key consideration for the preparation of stock solutions and formulations. While comprehensive quantitative data in a wide range of organic solvents are not readily available in the literature, its predicted LogP value of 1.91 suggests a balance of hydrophilicity and lipophilicity.[2] This implies that it will exhibit higher solubility in polar organic solvents compared to water.

The following table summarizes the known and expected solubility of L-Cyclohexylalanine.

Solvent	Solubility	Remarks
Water	~2.5 mg/mL (14.60 mM)[3][4]	Sparingly soluble; sonication may be required to achieve dissolution.
DMSO	Expected to be soluble	Commonly used solvent for hydrophobic compounds.
Methanol	Expected to be soluble	Polar protic solvent.
Ethanol	Expected to be soluble	Polar protic solvent.

## Stability Profile

Understanding the chemical stability of L-Cyclohexylalanine is essential for ensuring its integrity during storage, formulation, and within biological systems.

## Solid-State and Solution Stability

In its solid form, L-Cyclohexylalanine is highly stable, as evidenced by its high melting point.[2] For long-term storage as a solid, temperatures of -20°C are recommended.[3]

The stability of L-Cyclohexylalanine in solution is dependent on the storage conditions. Stock solutions should be prepared and stored under appropriate conditions to prevent degradation. It is recommended to store aqueous stock solutions in aliquots at -80°C for up to six months or at -20°C for up to one month to minimize degradation from repeated freeze-thaw cycles.[3]

## Metabolic Stability in Peptides

A key application of L-Cyclohexylalanine is its incorporation into peptides to enhance their metabolic stability. Replacing natural amino acids, such as phenylalanine, with CHA can protect the peptide backbone from rapid proteolytic degradation in vivo. This modification has been shown to significantly increase the plasma half-life of therapeutic peptides, such as apelin analogues, making them more viable as drug candidates.[5]

## Forced Degradation

Forced degradation studies are crucial for identifying potential degradation pathways and developing stability-indicating analytical methods.[6] While specific forced degradation data for L-Cyclohexylalanine is not extensively published, standard stress conditions should be evaluated as per ICH guidelines.

Table of Forced Degradation Conditions:

Stress Condition	Typical Reagents/Conditions	Expected Outcome
Acid Hydrolysis	0.1 M - 1 M HCl, Heat	Potential for hydrolysis of the amide bond if part of a peptide.
Base Hydrolysis	0.1 M - 1 M NaOH, Heat	Potential for hydrolysis and racemization.
Oxidation	3-30% H <sub>2</sub> O <sub>2</sub> , Ambient Temp	The molecule lacks highly susceptible moieties, but oxidation is a standard test.
Thermal	≥ 60°C (in solution)	To assess thermal degradation kinetics in solution.
Photostability	Exposure to UV/Vis light (ICH Q1B)	To assess light sensitivity.

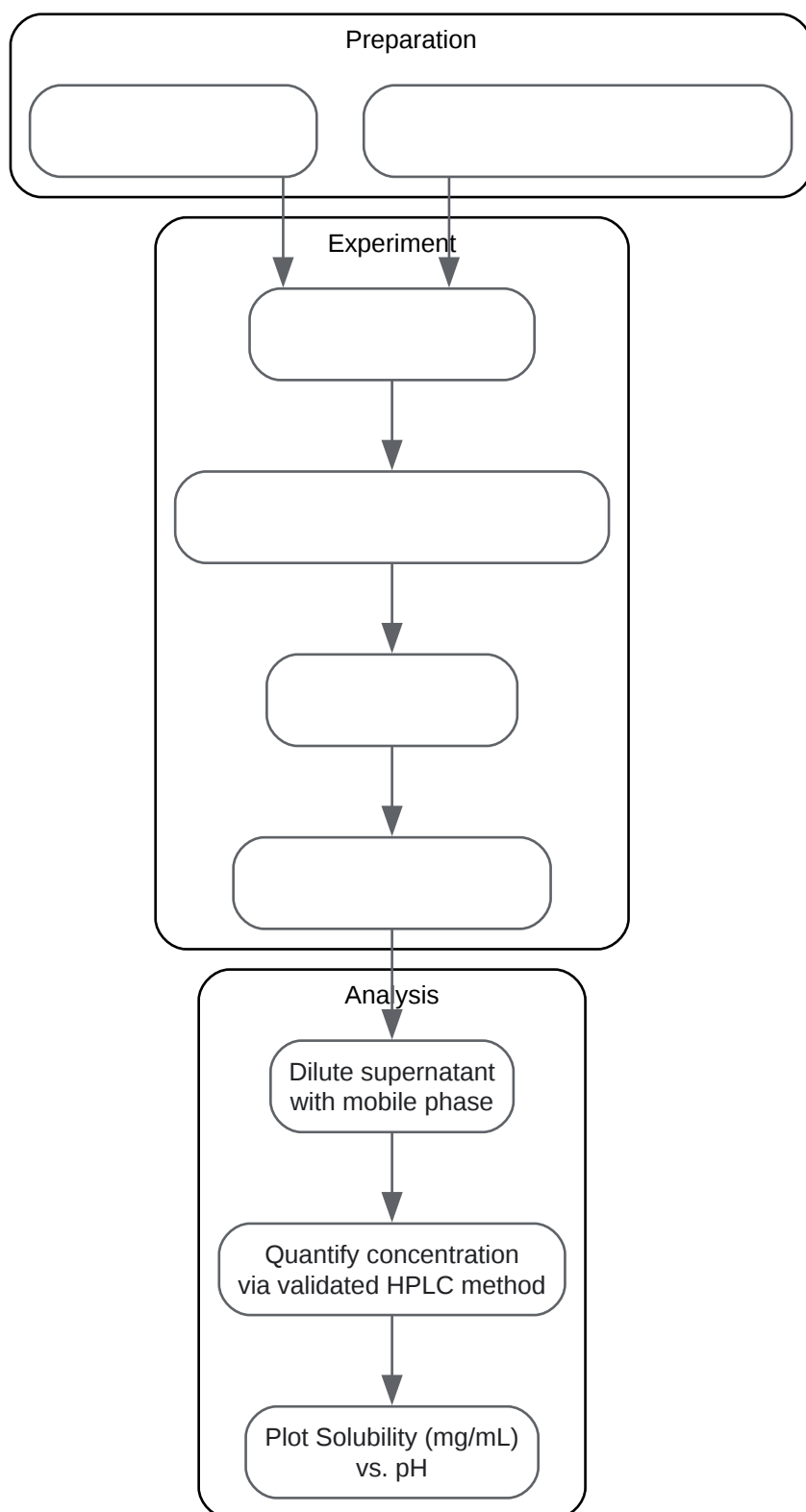
L-Cyclohexylalanine is known to be incompatible with strong oxidizing and reducing agents. Hazardous decomposition under high heat can produce nitrogen oxides, carbon monoxide, and carbon dioxide.

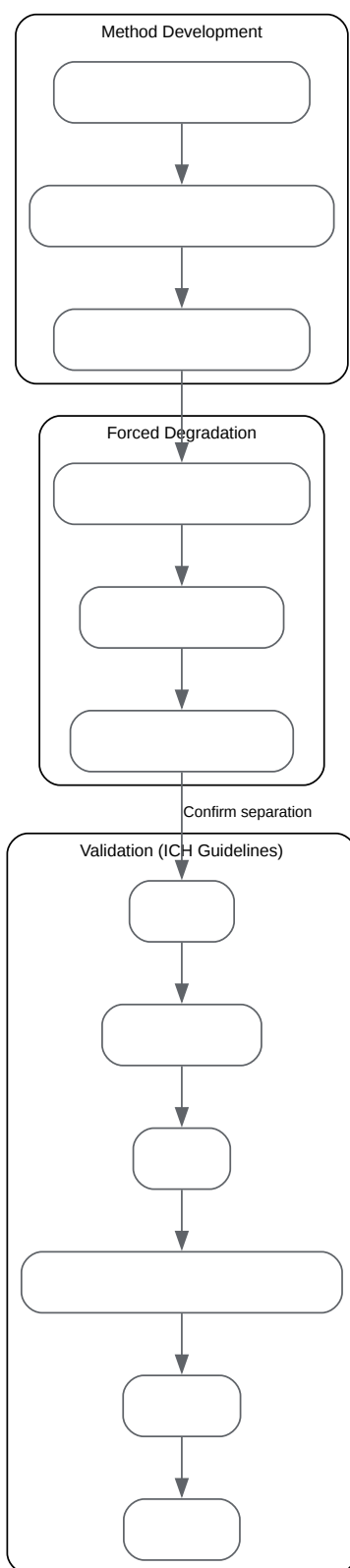
## Experimental Protocols

Detailed and validated methods are required for the accurate assessment of solubility and stability.

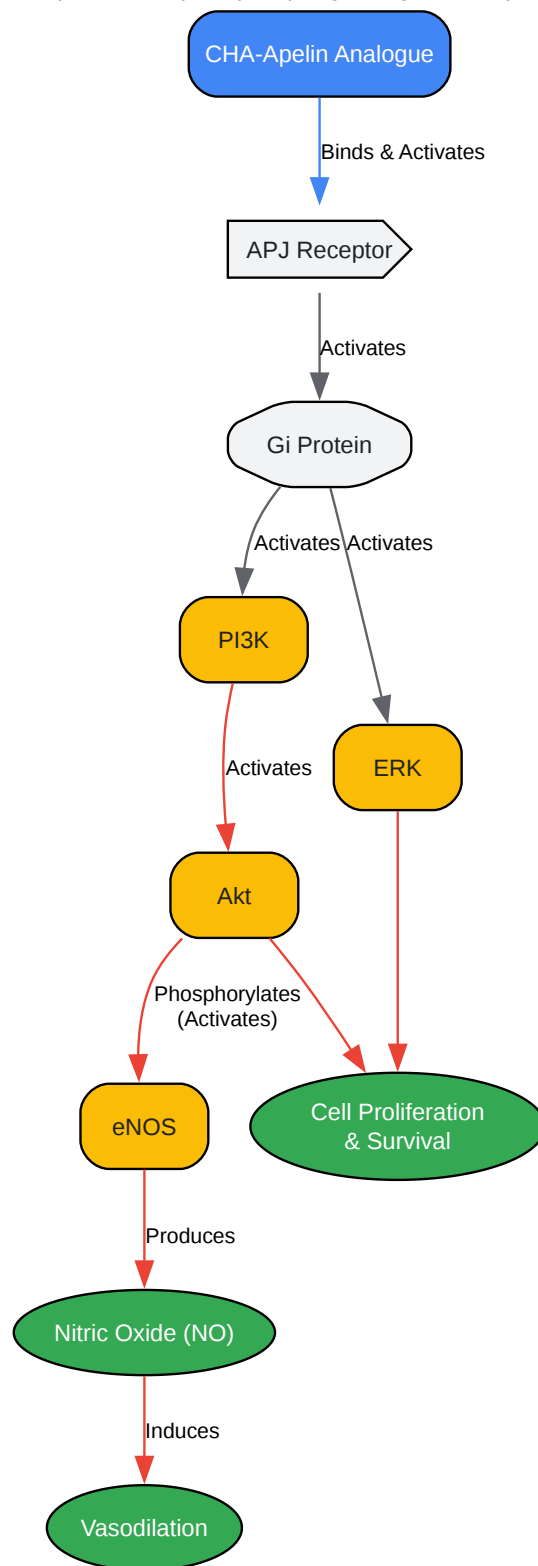
### Protocol 1: Determination of pH-Solubility Profile

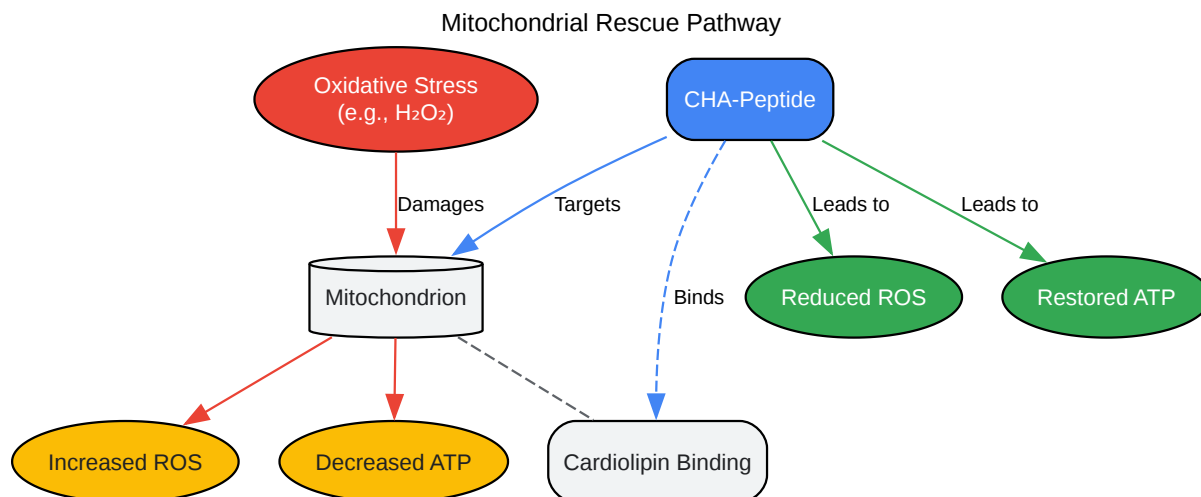
This protocol outlines a method to determine the solubility of L-Cyclohexylalanine across a range of pH values.





### Apelin Receptor (APJ) Signaling Pathway





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